

D(+)-Galactosamine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: D(+)-Galactosamine hydrochloride

CAS No.: 14257-79-5

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An In-depth Review of the Chemical Properties, Synthesis, and Biological Applications of a Key Hepatotoxic Agent

Abstract

D(+)-Galactosamine hydrochloride is a pivotal research tool, primarily utilized for inducing experimental liver injury in animal models, which closely mimics the pathophysiology of viral hepatitis in humans. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, and its established applications in biomedical research. The document further elucidates the molecular signaling pathways implicated in D(+)-Galactosamine-induced hepatotoxicity and provides standardized experimental protocols for inducing acute liver failure in murine models. This guide is intended for researchers, scientists, and professionals in the field of drug development and liver disease research.

Chemical and Physical Properties

D(+)-Galactosamine hydrochloride is an amino sugar derived from galactose. Its hydrochloride salt is a white to off-white crystalline solid. Key quantitative properties are

summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₆ H ₁₃ NO ₅ · HCl	[1][2]
Molecular Weight	215.63 g/mol	[1][2][3]
Melting Point	182-185 °C (decomposes)	[4]
Optical Rotation ([α] _D)	+96° (c=1, H ₂ O, 24 hrs)	[4]
Solubility		
Water	50 mg/mL	[5]
DMSO	25 mg/mL (with warming)	[6]
Ethanol	~5 mg/mL	[7]
PBS (pH 7.2)	~10 mg/mL	[7]
Appearance	White to off-white crystalline solid	[5][8]
CAS Number	1772-03-8	[1][2]

Spectroscopic Data:

Comprehensive spectroscopic analysis is crucial for the identification and characterization of **D(+)-Galactosamine hydrochloride**.

Spectrum	Key Peaks/Shifts	References
^1H NMR (D_2O)	A mixture of anomers is typically observed. Key signals include peaks around 5.48 ppm and 4.89 ppm.	[9]
^{13}C NMR	Signals corresponding to the carbon backbone of the galactosamine molecule.	[6]
FT-IR	Characteristic peaks for O-H, N-H, and C-O functional groups.	
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight.	

Synthesis of D(+)-Galactosamine Hydrochloride

The synthesis of **D(+)-Galactosamine hydrochloride** can be achieved through various routes, often starting from more common sugars like D-glucosamine or D-galactose. Below are outlined protocols based on established chemical transformations.

Synthesis from Tri-O-acetyl-D-galactal

This method involves the addition of nitrosyl chloride to the acetylated glycal.[10]

Experimental Protocol:

- **Addition of Nitrosyl Chloride:** Tri-O-acetyl-D-galactal is dissolved in a suitable anhydrous solvent (e.g., dichloromethane) and cooled to a low temperature (e.g., $-78\text{ }^{\circ}\text{C}$). A solution of nitrosyl chloride in the same solvent is added dropwise. The reaction mixture is stirred for several hours at low temperature.
- **Formation of the Oximino Sugar:** The resulting adduct is then treated with a base (e.g., pyridine) to form the acetylated 2-oximinohexose derivative.

- Reduction of the Oxime: The oxime is reduced to the corresponding amine using a reducing agent such as a zinc-copper couple in glacial acetic acid.[\[10\]](#)
- Hydrolysis and Purification: The resulting product is then subjected to acidic hydrolysis with hydrochloric acid to remove the acetyl protecting groups and to form the hydrochloride salt. The final product is purified by recrystallization, typically from a mixture of ethanol and ether.[\[10\]](#)

Conversion from D-Glucosamine Derivatives

This synthetic route involves the inversion of stereochemistry at the C-4 position of a D-glucosamine derivative.[\[7\]](#)[\[11\]](#)

Experimental Protocol:

- Protection of Functional Groups: Commercially available D-glucosamine hydrochloride is first N-acylated (e.g., with phthalic anhydride) and then fully acetylated to protect the hydroxyl groups.[\[11\]](#)
- Selective Deprotection and Sulfonation: The acetyl group at the C-4 position is selectively removed, and the resulting free hydroxyl group is converted into a good leaving group, typically a mesylate or tosylate.
- Nucleophilic Substitution (Inversion): The C-4 sulfonate is then displaced by a nucleophile, such as acetate, via an SN2 reaction. This step inverts the stereochemistry at C-4, converting the gluco-configuration to the galacto-configuration.
- Deprotection and Hydrochloride Salt Formation: Finally, all protecting groups are removed under acidic conditions with hydrochloric acid to yield **D(+)-Galactosamine hydrochloride**. Purification is achieved through recrystallization.

Biological Activity and Mechanism of Action

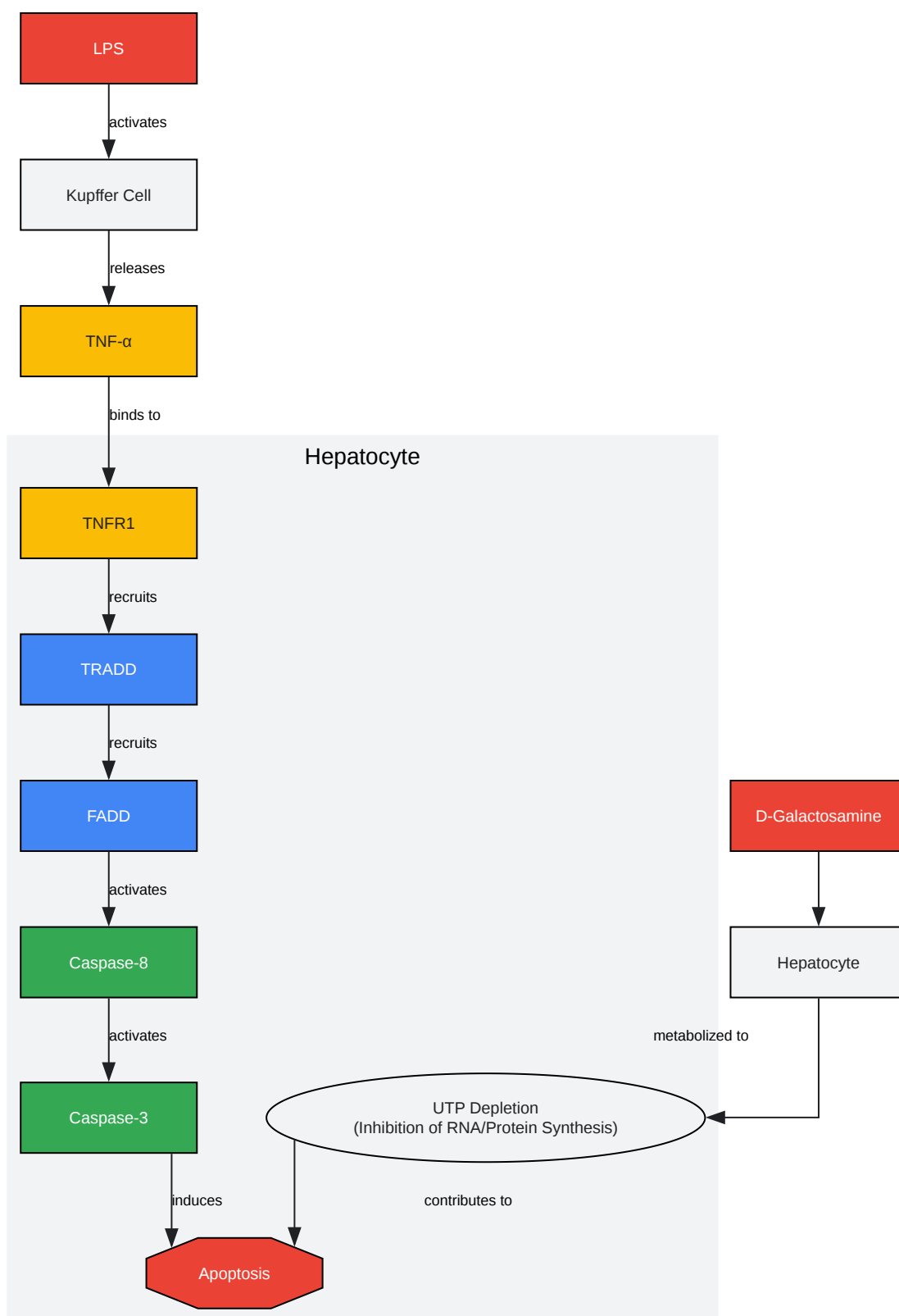
D(+)-Galactosamine is a potent hepatotoxic agent widely used to induce liver injury in animal models that mimics human viral hepatitis.[\[6\]](#) Its toxicity stems from its ability to disrupt normal cellular metabolism in hepatocytes.

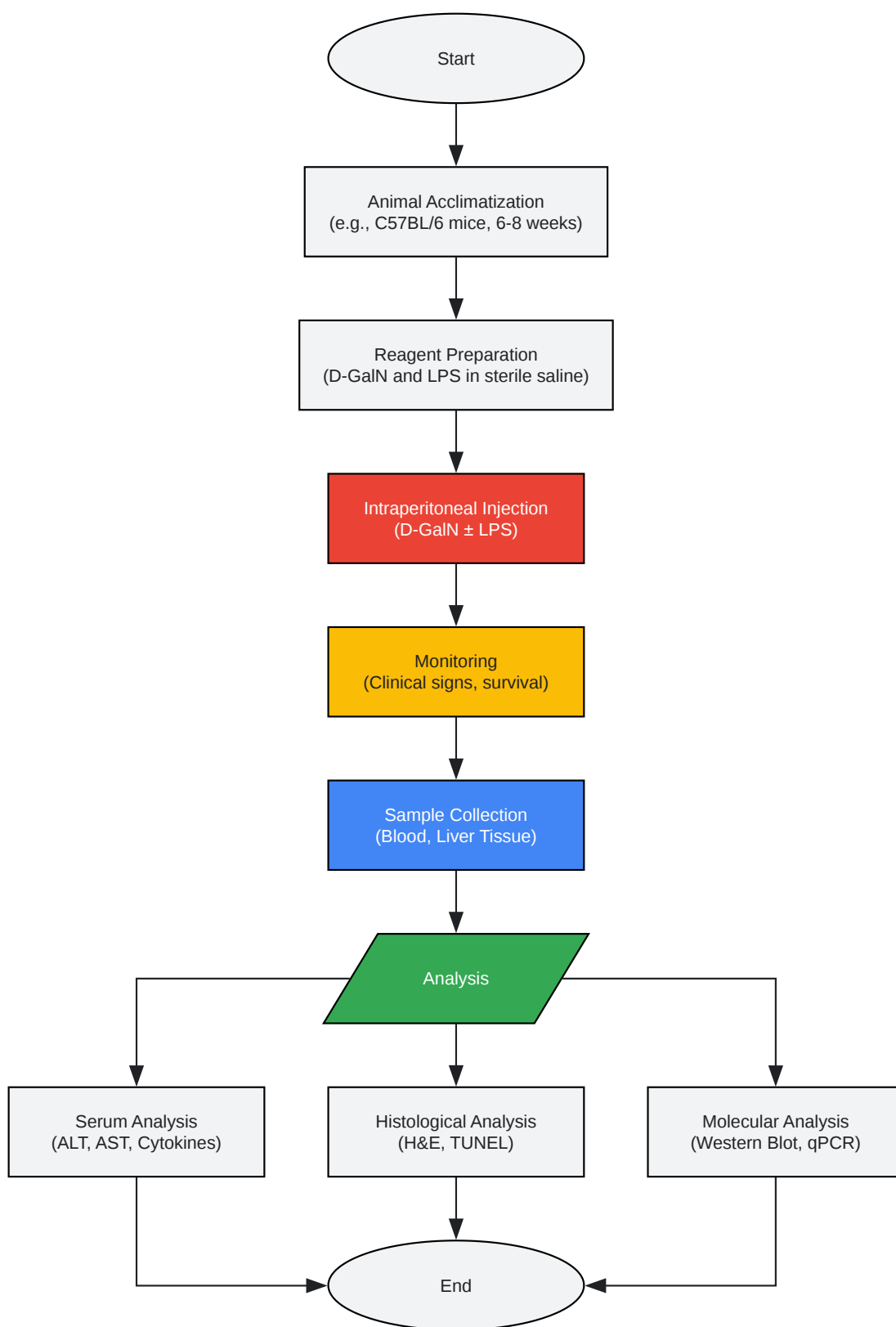
The primary mechanism of D(+)-Galactosamine-induced hepatotoxicity involves the depletion of uridine triphosphate (UTP). Galactosamine is phosphorylated to galactosamine-1-phosphate, which then reacts with UTP to form UDP-galactosamine. The accumulation of UDP-galactosamine traps uridine, leading to a severe deficiency of UTP. This UTP depletion inhibits RNA and protein synthesis, ultimately leading to cell death.[\[6\]](#)

Furthermore, D(+)-Galactosamine administration sensitizes hepatocytes to the cytotoxic effects of pro-inflammatory cytokines, most notably Tumor Necrosis Factor-alpha (TNF- α).[\[8\]](#)[\[12\]](#) This sensitization leads to the activation of apoptotic signaling pathways.

Signaling Pathways in D(+)-Galactosamine-Induced Hepatotoxicity

The combination of D(+)-Galactosamine and lipopolysaccharide (LPS) is a common and potent method to induce fulminant hepatic failure. LPS activates immune cells, such as Kupffer cells, to release TNF- α . In D-galactosamine-sensitized hepatocytes, TNF- α binding to its receptor (TNFR1) triggers a signaling cascade that leads to apoptosis.[\[12\]](#)[\[13\]](#)





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References

- 1. D-galactosamine-induced mouse hepatic apoptosis: possible involvement with tumor necrosis factor, but not with caspase-3 activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cdnsiencepub.com [cdnsiencepub.com]
- 3. Etoposide prevents apoptosis in mouse liver with D-galactosamine/lipopolysaccharide-induced fulminant hepatic failure resulting in reduction of lethality - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. D(+)-Galactosamine hydrochloride Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. Galactose protects hepatocytes against TNF- α -induced apoptosis by promoting activation of the NF- κ B signaling pathway in acute liver failure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. dev.spectrabase.com [dev.spectrabase.com]
- 7. A new synthesis of D-galactosamine from D-glucosamine - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 8. D(+)-Galactosamine hydrochloride | 1772-03-8 [chemicalbook.com]
- 9. D(+)-Galactosamine hydrochloride(1772-03-8) 1H NMR spectrum [chemicalbook.com]
- 10. cdnsiencepub.com [cdnsiencepub.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. LPS-induced liver injury in D-galactosamine-sensitized mice requires secreted TNF- α and the TNF-p55 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. TNF Signaling Pathway | Thermo Fisher Scientific - HK [thermofisher.com]
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